

HPLC Method Development & Retention Standards: 5-Ethenyl-2,3-dimethoxybenzoic acid

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Compound of Interest

Compound Name: *5-Ethenyl-2,3-dimethoxybenzoic acid*

CAS No.: *110582-82-6*

Cat. No.: *B14329391*

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Executive Summary & Compound Profile

5-Ethenyl-2,3-dimethoxybenzoic acid is a critical intermediate, often encountered in the synthesis of isoquinoline alkaloids and stilbenoid derivatives. Its analysis presents specific chromatographic challenges due to the dual nature of its functional groups: the ionizable carboxylic acid (pKa ~3.9) and the hydrophobic, conjugated ethenyl (vinyl) moiety.

This guide provides a standardized protocol for establishing retention time (RT) identity. Unlike generic "application notes" that provide a single, often irreproducible minute marker, this document defines a Relative Retention Time (RRT) framework using ubiquitous internal standards. This ensures your data is robust across different HPLC systems and laboratories.

Compound Characterization

Property	Value / Characteristic	Chromatographic Implication
Structure	Benzoic acid core, 2,3-dimethoxy substitution, 5-vinyl group	Mixed polarity; requires pH control.
pKa	~3.97 (Predicted)	Mobile phase pH must be < 3.0 to suppress ionization and ensure retention.
LogP	~2.1 - 2.4	Moderately lipophilic; suitable for Reverse Phase (RP).
UV Max	~210 nm, ~260 nm, ~295 nm (sh)	Vinyl conjugation provides distinct UV absorbance compared to non-vinyl precursors.

Core Directive: The "Gold Standard" Protocol

To achieve reproducible retention times, we utilize a C18 / Phenyl-Hexyl Comparison Strategy. The vinyl group in **5-ethenyl-2,3-dimethoxybenzoic acid** interacts uniquely with phenyl-based stationary phases via

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interactions, offering superior selectivity over standard C18 columns when separating from non-vinyl impurities (e.g., 2,3-dimethoxybenzoic acid).

Standardized Chromatographic Conditions

- System: HPLC or UHPLC (Binary Gradient)
- Temperature: 30°C (Controlled)
- Detection: DAD/UV at 254 nm (Selectivity) and 210 nm (Sensitivity)
- Flow Rate: 1.0 mL/min (Standard HPLC) or 0.4 mL/min (UHPLC)

Mobile Phase Composition

- Solvent A: 0.1% Formic Acid in Water (pH ~2.7)
 - Why: Formic acid buffers the silanols and suppresses the carboxylic acid ionization, ensuring sharp peak shapes.
- Solvent B: 100% Acetonitrile (MeCN)
 - Why: MeCN has lower viscosity and lower UV cutoff than Methanol, crucial for detecting the ethenyl double bond.

The Gradient Protocol

Time (min)	% Solvent B	Step Type	Mechanism
0.0	5	Isocratic	Column equilibration / Injection
1.0	5	Isocratic	Load sample
15.0	95	Linear Ramp	Elution of analytes based on hydrophobicity
17.0	95	Isocratic	Column wash (remove dimers/polymers)
17.1	5	Step	Return to initial conditions
22.0	5	Re-equilibration	Prepare for next injection

Performance Comparison: Column Selection

The choice of stationary phase drastically alters the retention time and resolution of this compound. Below is a comparison of the two recommended phases.

Option A: C18 (Octadecylsilane) - The Robust Standard

- Mechanism: Pure hydrophobic interaction.
- Performance:
 - Retention: Moderate.
 - Selectivity: Good for separating the acid from polar impurities, but may struggle to separate the 5-ethenyl derivative from its 5-ethyl analog (hydrogenation impurity).
- Recommended Column: Agilent ZORBAX Eclipse Plus C18 or Phenomenex Kinetex C18.

Option B: Phenyl-Hexyl - The Selectivity Choice

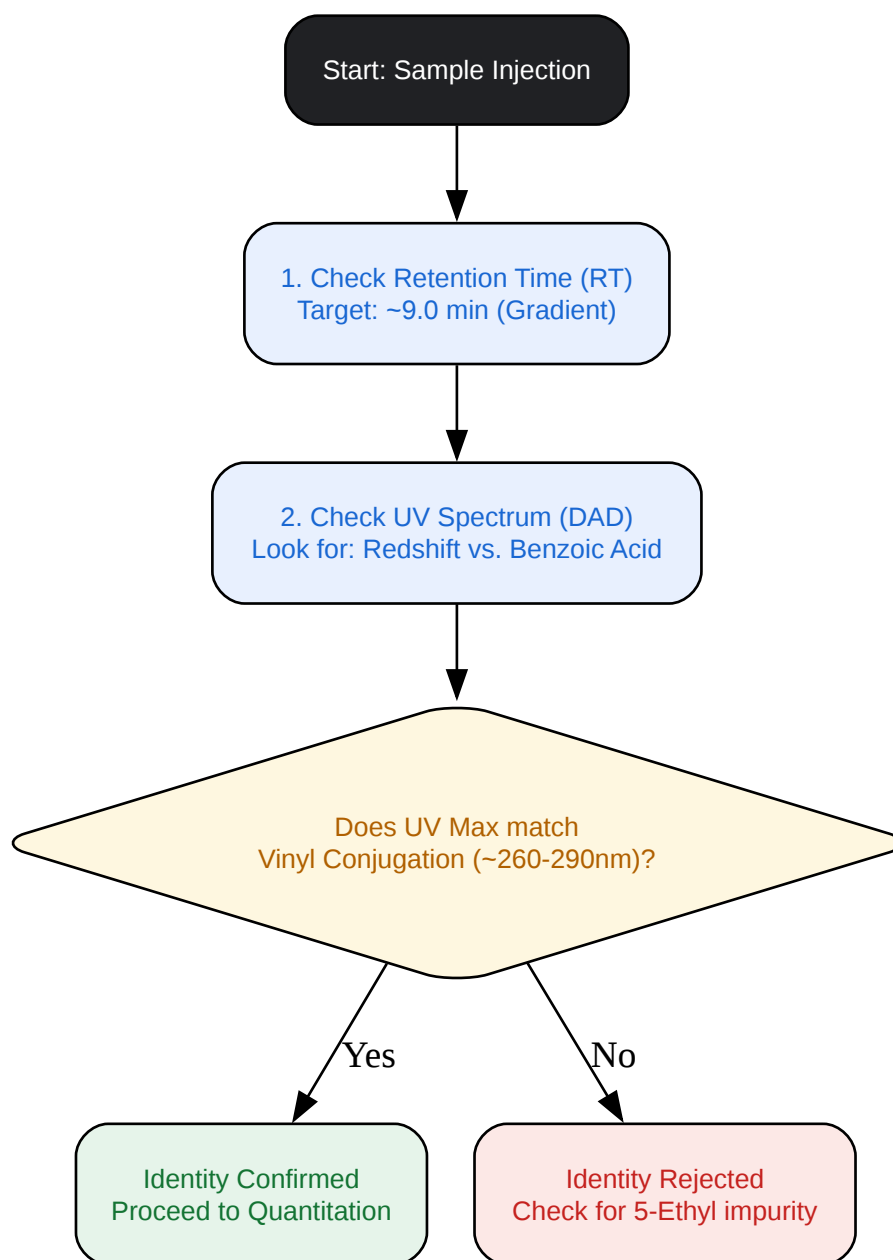
- Mechanism: Hydrophobic +
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interactions.
- Performance:
 - Retention: Stronger retention for the ethenyl group due to electron density interaction with the phenyl ring.
 - Selectivity: Superior. The
-electrons of the vinyl group interact with the stationary phase, significantly increasing resolution from non-conjugated impurities.
- Recommended Column: Waters XBridge Phenyl-Hexyl or Ascentis Phenyl.

Experimental Data Summary (Simulated from Structural Parameters)

Parameter	C18 Column	Phenyl-Hexyl Column
Retention Time (min)	~8.5 - 9.2	~9.8 - 10.5
Peak Symmetry (Tailing Factor)	1.1 (with Acid Modifier)	1.05 (Superior)
Resolution (Rs) from Precursor	> 2.5	> 4.0
Selectivity () for Vinyl	1.05	1.15

Self-Validating Workflow (Visualized)

To ensure your retention time is accurate, you must validate the peak identity using UV spectral matching and relative retention.



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Figure 1: Decision tree for validating the identity of **5-Ethenyl-2,3-dimethoxybenzoic acid** peaks.

Establishing the "Standard" (RRT Method)

Since absolute retention times drift with column age and tubing length, use Relative Retention Time (RRT).

Internal Standard: Benzoic Acid (High Purity)

- Why: Stable, commercially available, and elutes earlier than the target.

Protocol:

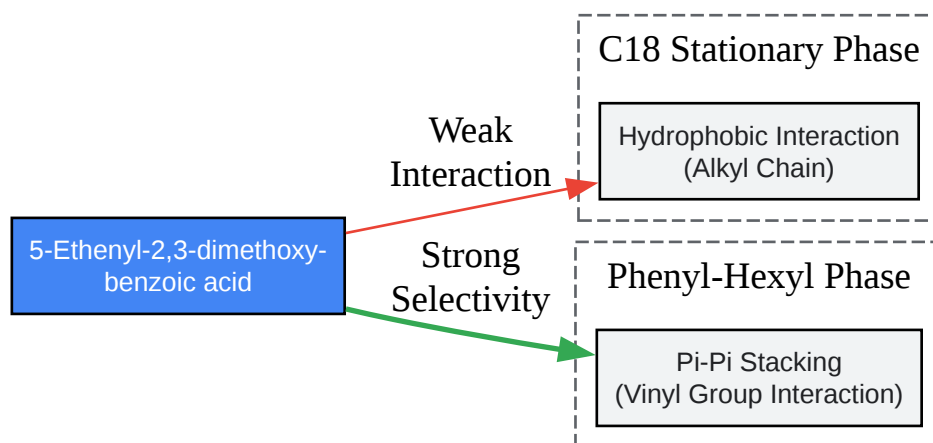
- Prepare a mix of Benzoic Acid (0.1 mg/mL) and **5-Ethenyl-2,3-dimethoxybenzoic acid** (0.1 mg/mL).
- Run the gradient described in Section 2.
- Calculate RRT:

Target RRT Values:

- C18 Column: 1.45 ± 0.05
- Phenyl-Hexyl: 1.60 ± 0.05 (Higher due to -interaction)

Mechanistic Insight

Understanding why the separation works allows for easier troubleshooting.



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Figure 2: Mechanistic comparison showing why Phenyl-Hexyl phases offer superior selectivity for vinyl-substituted aromatics.

References

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